

Butyl chloroformate safety data sheet (SDS) information

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Compound of Interest

Compound Name: *Butyl chloroformate*
Cat. No.: *B051088*

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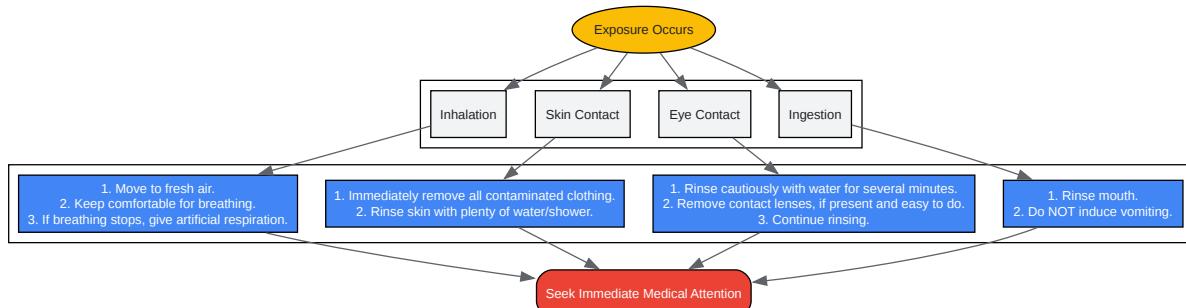
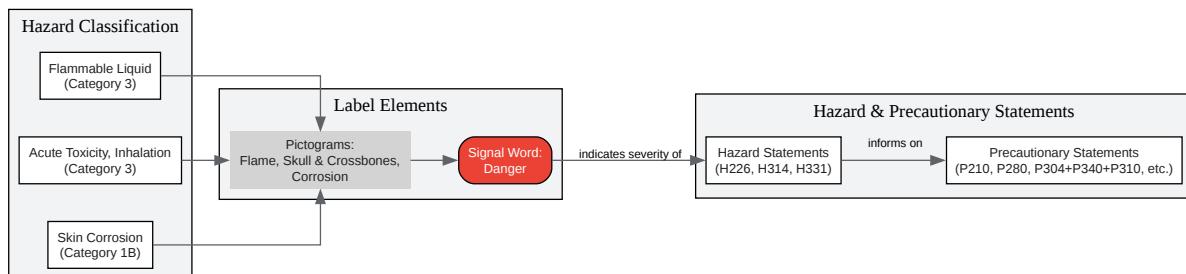
Hazard Identification and Classification

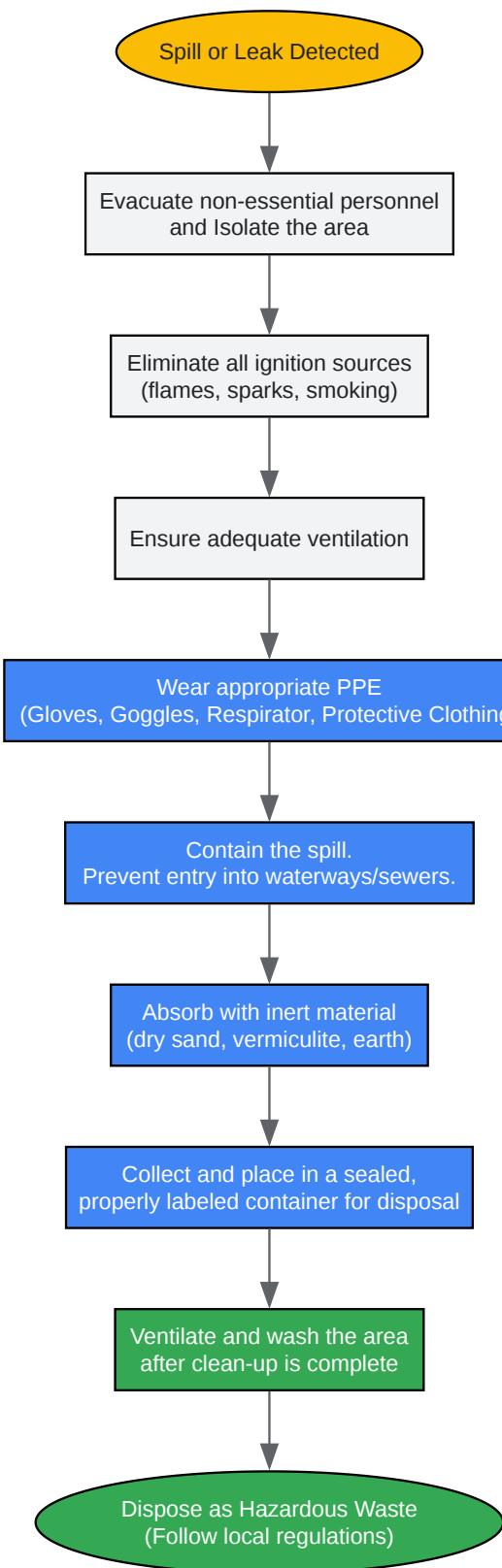
Butyl chloroformate is classified as a hazardous chemical. It is a flammable liquid that is harmful if swallowed, toxic if inhaled, and causes severe skin burns and eye damage.[\[1\]](#)[\[2\]](#)

Table 1: GHS Hazard Classification

Classification	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapor [1] [2]
Acute toxicity, Oral	4	H302: Harmful if swallowed [1]
Acute toxicity, Inhalation	3	H331: Toxic if inhaled [1] [2]
Skin corrosion/irritation	1B	H314: Causes severe skin burns and eye damage [1] [2]

The Globally Harmonized System (GHS) provides a logical framework for communicating the hazards of chemical products. This begins with hazard classification, which then dictates the appropriate signal word, pictograms, and hazard statements, leading to specific precautionary measures for safe handling and emergency response.



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References

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- 2. valsynthese.ch [valsynthese.ch]
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